

# A Comparative Kinetic Analysis of the Hydrolysis of 2-Bromo-2-methylpropane

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## Compound of Interest

Compound Name: 2-Bromo-2-methylpropanal

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This guide provides a detailed comparison of the hydrolysis kinetics of 2-bromo-2-methylpropane against other alkyl halides. The data presented herein is supported by established experimental protocols, offering a comprehensive resource for understanding nucleophilic substitution reactions.

The hydrolysis of 2-bromo-2-methylpropane, a tertiary alkyl halide, is a cornerstone example of a first-order nucleophilic substitution (SN1) reaction.<sup>[1][2]</sup> The reaction proceeds in two steps: a slow, rate-determining ionization to form a stable tertiary carbocation, followed by a rapid attack of the nucleophile (water or hydroxide ion).<sup>[1][3][4][5][6]</sup> The rate of this reaction is dependent only on the concentration of the alkyl halide.<sup>[2][4][7]</sup>

In contrast, primary alkyl halides undergo a second-order nucleophilic substitution (SN2) mechanism, where the rate is dependent on the concentration of both the alkyl halide and the nucleophile.<sup>[1][7]</sup> This fundamental difference in reaction mechanism leads to significant variations in reaction kinetics, as will be detailed in this guide.

## Comparative Kinetic Data

The following table summarizes the key kinetic parameters for the hydrolysis of 2-bromo-2-methylpropane and provides a comparison with other alkyl halides.

Alkyl Halide	Structure	Mechanism	Rate Law	Relative Rate of Hydrolysis (H <sub>2</sub> O, 25°C)
2-Bromo-2-methylpropane	Tertiary	SN1	rate = $k[(\text{CH}_3)_3\text{CBr}]$	~1,200,000
2-Chloro-2-methylpropane	Tertiary	SN1	rate = $k[(\text{CH}_3)_3\text{CCl}]$	~30,000
2-Bromobutane	Secondary	SN1/SN2 mixture	complex	~12
1-Bromobutane	Primary	SN2	rate = $k[\text{CH}_3(\text{CH}_2)_3\text{Br}][\text{OH}^-]$	~1

Note: Relative rates are approximate and intended for comparative purposes.

## Experimental Protocols

A common method to determine the reaction order for the hydrolysis of 2-bromo-2-methylpropane involves monitoring the change in concentration of the hydroxide ion over time.

### Experiment 1: Determining the Order of Reaction with Respect to OH<sup>-</sup>

This experiment aims to show that the reaction rate is independent of the hydroxide ion concentration.

#### Procedure:

- Prepare a solution of 2-bromo-2-methylpropane in a propanone/water solvent. This solvent is used because both the alkyl halide and sodium hydroxide are soluble in it.[\[8\]](#)
- To this solution, add a known, small amount of sodium hydroxide and a few drops of phenolphthalein indicator.[\[1\]](#)[\[8\]](#) The solution will turn pink.
- Start a stopwatch and measure the time it takes for the pink color to disappear.[\[1\]](#)[\[8\]](#) This indicates that all the hydroxide ions have been consumed.

- Repeat the experiment with varying initial concentrations of sodium hydroxide, keeping the concentration of 2-bromo-2-methylpropane and the total volume constant.[\[1\]](#)[\[8\]](#)
- The initial rate of reaction can be calculated for each experiment. A plot of the initial rate versus the initial concentration of  $\text{OH}^-$  will be a horizontal line, indicating that the reaction is zero order with respect to the hydroxide ion.[\[1\]](#)[\[8\]](#)

### Experiment 2: Determining the Order of Reaction with Respect to 2-Bromo-2-methylpropane

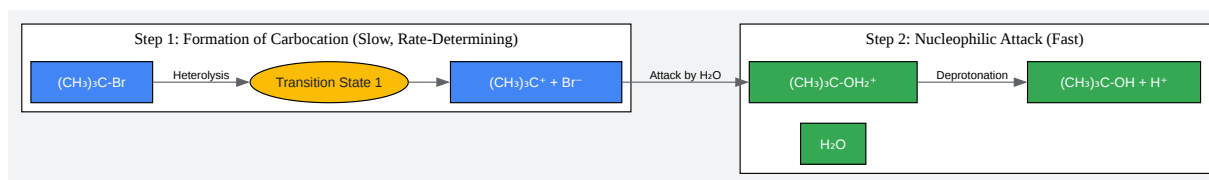
This experiment demonstrates that the reaction rate is directly proportional to the concentration of the alkyl halide.

#### Procedure:

- Following a similar setup to Experiment 1, keep the initial concentration of sodium hydroxide constant.
- Vary the initial concentration of 2-bromo-2-methylpropane.
- Measure the time for the phenolphthalein to decolorize for each concentration of the alkyl halide.
- Calculate the initial rate for each experiment. A plot of the initial rate versus the initial concentration of 2-bromo-2-methylpropane will yield a straight line through the origin, confirming a first-order relationship.[\[1\]](#)[\[8\]](#)

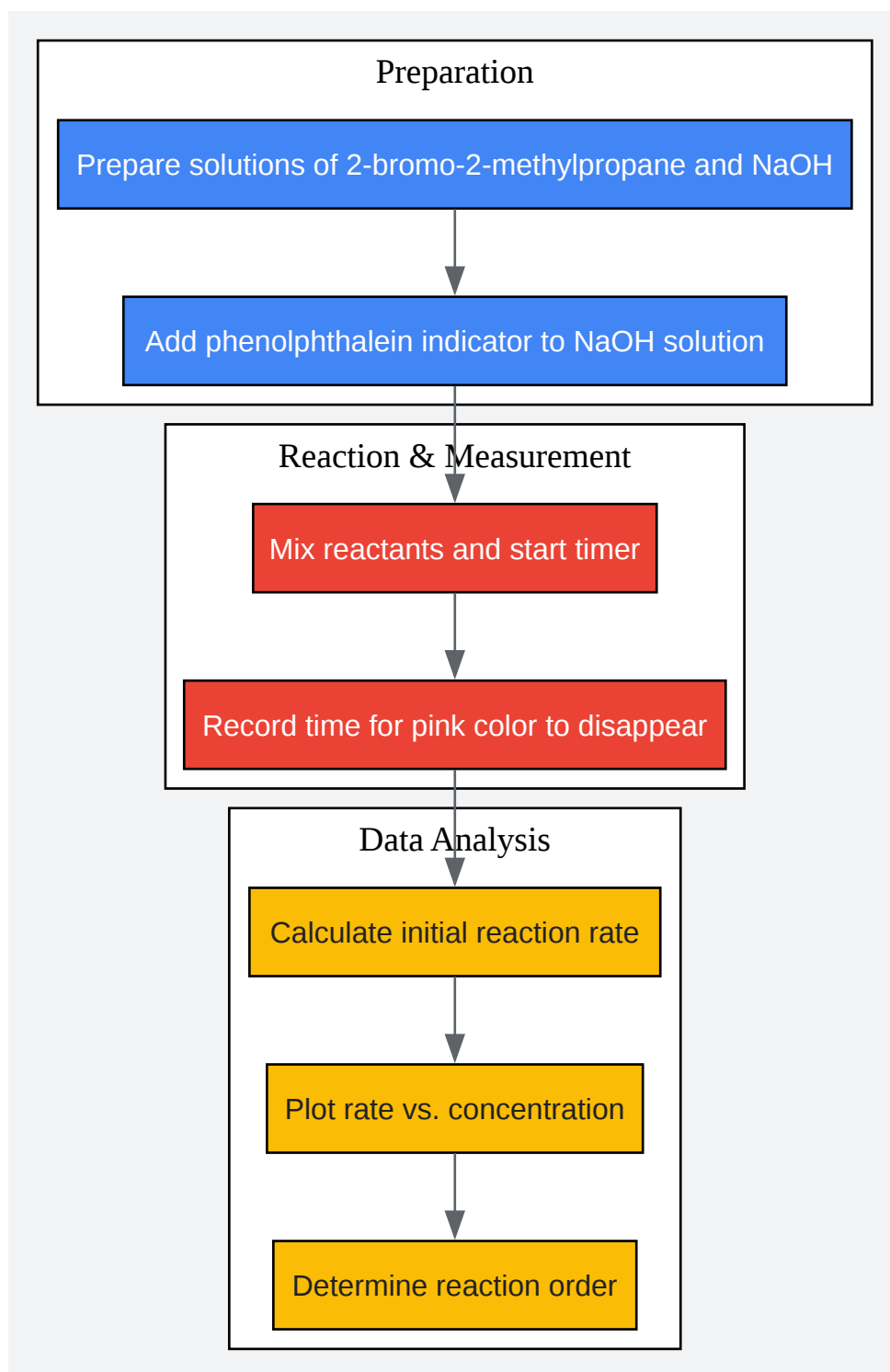
## Visualizing the Reaction Pathway and Experimental Workflow

To further elucidate the concepts discussed, the following diagrams illustrate the  $\text{S}_{\text{N}}1$  reaction mechanism and the experimental workflow.



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Caption: The SN1 mechanism for the hydrolysis of 2-bromo-2-methylpropane.



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Caption: Experimental workflow for kinetic analysis of hydrolysis.

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